

Application Notes and Protocols: Calcium Cyanamide as a Soil Disinfectant

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Compound of Interest

Compound Name: Cyanamide

Cat. No.: B042294

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Introduction

Calcium **cyanamide** (CaCN_2), also known as nitrolime, is a unique agricultural compound that has been utilized for over a century, serving a dual role as a slow-release nitrogen fertilizer and a non-fumigant soil disinfectant.^[1] Its application is particularly relevant in intensive cropping systems where soil-borne diseases can lead to significant yield and quality losses.^[1] Upon application to moist soil, calcium **cyanamide** undergoes a series of chemical transformations, producing transient compounds with biocidal properties that effectively reduce populations of various soil-borne pathogens, nematodes, and weeds.^{[1][2][3]} Concurrently, it provides a steady supply of nitrogen to the crop and improves soil structure through a liming effect.^{[1][4]}

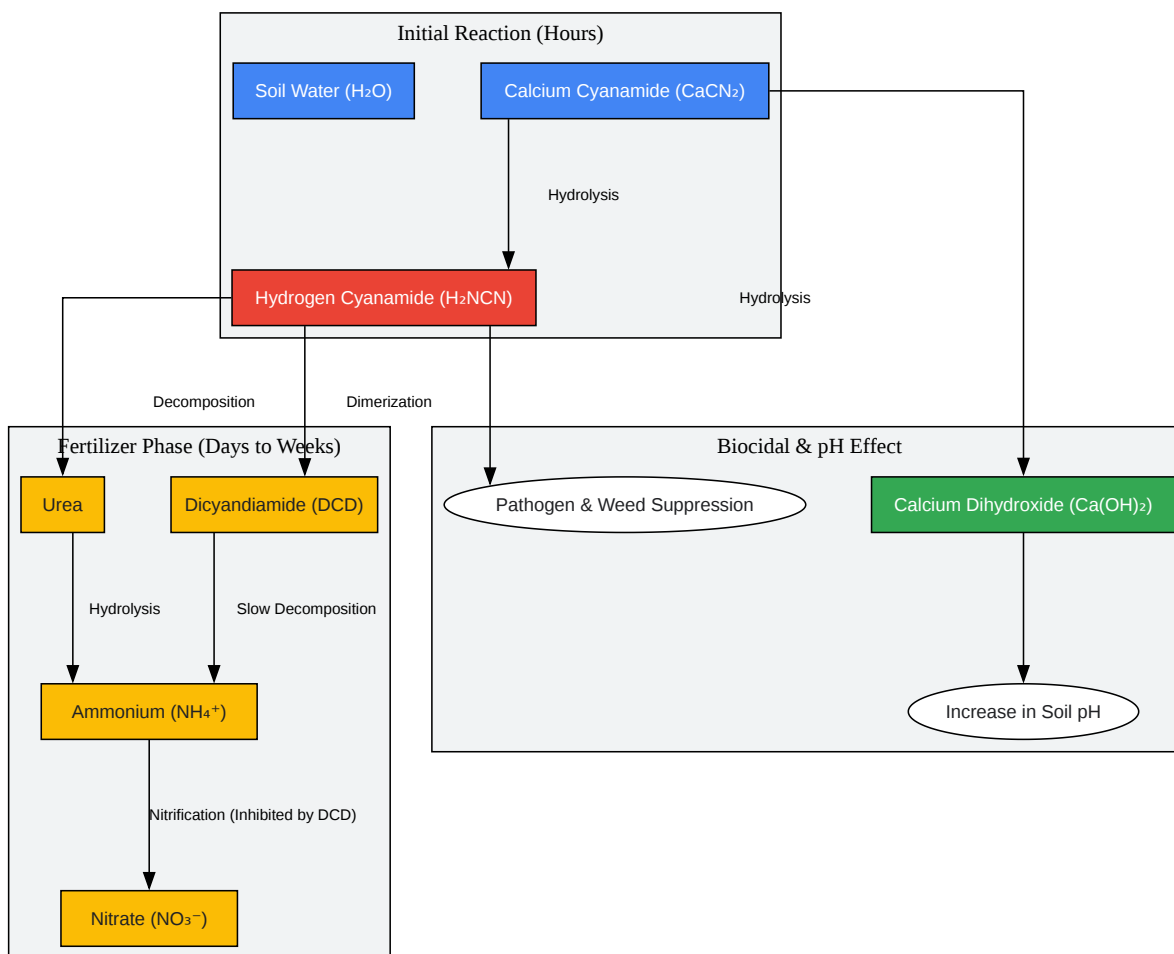
These application notes provide detailed methodologies for researchers, scientists, and agricultural professionals on the use of calcium **cyanamide** for soil disinfection, supported by quantitative data and standardized protocols.

Mechanism of Action

The efficacy of calcium **cyanamide** as a soil disinfectant is rooted in its decomposition pathway in the presence of soil moisture.

- Hydrolysis: Within hours of application to moist soil, calcium **cyanamide** (CaCN_2) reacts with water (H_2O) to form hydrogen **cyanamide** (H_2NCN) and calcium dihydroxide ($\text{Ca}(\text{OH})_2$).^{[1][5]}

- **Biocidal Activity:** Hydrogen **cyanamide** is the primary active biocidal agent.[\[1\]](#)[\[6\]](#)[\[7\]](#) It is toxic to a broad spectrum of soil organisms, including pathogenic fungi, bacteria, nematodes, and germinating weed seeds.[\[1\]](#)[\[5\]](#)
- **Liming Effect:** The formation of calcium dihydroxide, a strong base, temporarily increases the soil pH, creating an alkaline environment that is unfavorable for many acid-loving pathogens like *Plasmodiophora brassicae* (clubroot).[\[1\]](#)[\[5\]](#)[\[8\]](#)
- **Fertilization and Nitrification Inhibition:** The hydrogen **cyanamide** eventually decomposes into urea, which is then hydrolyzed to plant-available ammonium (NH_4^+).[\[4\]](#)[\[9\]](#) A portion of the **cyanamide** dimerizes to form dicyandiamide (DCD), a well-known nitrification inhibitor.[\[4\]](#) DCD slows the bacterial conversion of ammonium to nitrate, reducing nitrogen leaching and ensuring a sustained nitrogen supply for the crop.[\[4\]](#)[\[10\]](#)



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Decomposition Pathway of Calcium **Cyanamide** in Soil.

Experimental and Application Protocols

Successful application requires careful attention to soil conditions, application rate, and the waiting period before planting.

Protocol 2.1: General Pre-Planting Soil Disinfection

This protocol outlines a general methodology for the application of calcium **cyanamide** for broad-spectrum soil disinfection.

Objective: To reduce the overall load of soil-borne pathogens and weed seeds before planting a new crop.

Materials:

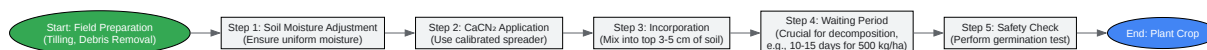
- Calcium **cyanamide** (granular or powdered form)
- Fertilizer spreader (calibrated)
- Tiller or disc harrow
- Irrigation system
- Personal Protective Equipment (PPE): gloves, dust mask, safety glasses

Procedure:

- Soil Preparation: Clear the field of previous crop residues. Till the soil to a depth of 15-20 cm to achieve a fine tilth. The soil should be uniformly moist, similar to the conditions required for seeding, to facilitate the chemical reaction.[\[1\]](#)[\[6\]](#)[\[7\]](#)
- Application: Using a calibrated spreader, apply calcium **cyanamide** granules evenly to the soil surface. Application rates typically range from 300 to 1000 kg/ha, depending on the soil type, pathogen pressure, and nitrogen requirements of the subsequent crop.[\[1\]](#) For example, an application of 500 kg/ha supplies approximately 99 kg of nitrogen per hectare.[\[1\]](#)
- Incorporation: Immediately after application, incorporate the granules into the top 3-5 cm of soil using a light tiller or harrow.[\[1\]](#) This ensures close contact with moist soil and maximizes

the herbicidal effect on germinating weed seeds.[1]

- **Waiting Period:** A mandatory waiting period must be observed between application and planting to allow the toxic hydrogen **cyanamide** to decompose into non-phytotoxic urea. The waiting period is critical to avoid crop injury.
 - **Rule of Thumb:** Allow 2-3 days of waiting for every 100 kg/ha applied.[1] For an application of 500 kg/ha, the waiting period would be 10-15 days.
 - Factors influencing this period include soil temperature (decomposition is faster in warmer soils) and moisture.[4]
- **Pre-Planting Check:** Before sowing or transplanting, it is advisable to perform a simple germination test (e.g., with cress seeds) on a soil sample from the treated area to ensure that no phytotoxic residues remain.
- **Sowing/Transplanting:** Once the waiting period is complete and the soil is deemed safe, proceed with planting the crop.



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General Experimental Workflow for Efficacy Testing.

Quantitative Data Summary

The efficacy of calcium **cyanamide** varies with the target pathogen, application rate, and environmental conditions.

Table 1: Efficacy of Calcium **Cyanamide** Against Soil-Borne Pathogens

Target Pathogen	Crop	Application Rate	Efficacy / Result	Citation(s)
Plasmodiophora brassicae (Clubroot)	Brassicas	1000 kg/ha	Effective control of clubroot disease.	[11][12]
Fusarium oxysporum f. sp. cucumerinum	Cucumber	80 g/m ² (800 kg/ha)	88.7% suppression of pathogen population after 15 days.	[13]
Fusarium oxysporum f. sp. cucumerinum	Cucumber	200 g/m ² (2000 kg/ha)	92.2% suppression of pathogen population after 15 days.	[13]
General Soil-Borne Diseases	Tomato	Not Specified	Disease incidence reduced from 26.62% (control) to 4.98%.	[14]
Meloidogyne incognita (Root-knot nematode)	General	>1000 mg N/kg soil	Significant suppression of nematode population.	[15]
Meloidogyne spp. (Root-knot nematode)	Chili	Not specified	53.37% preventive effect in open-field application.	[16]

Table 2: Impact of Calcium **Cyanamide** Application on Crop Yield

Crop	Treatment Details	Yield Increase	Citation(s)
Strawberry	Soil Solarization + 500 kg/ha CaCN ₂	+53.0% (Total marketable yield)	[17]
Tomato	Standard CaCN ₂ application	+21.65%	[14]
Cucumber	Fresh pepper straw + CaCN ₂	+20.0%	[18]

Table 3: Effects on Soil Physicochemical Properties

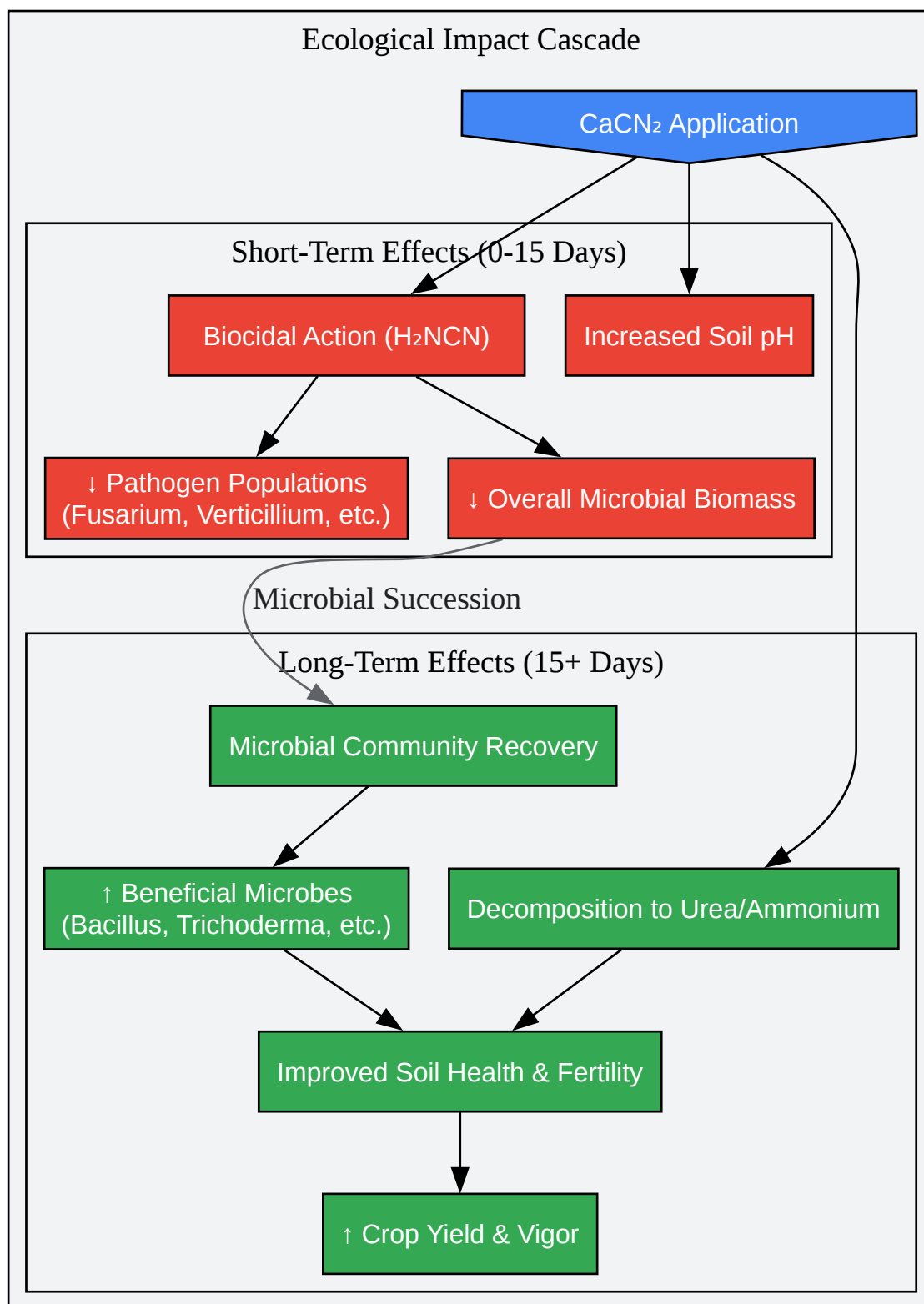
Soil Property	Observation	Details	Citation(s)
Soil pH	Increase	Can raise pH from acidic levels (e.g., 5.8) to neutral or slightly alkaline (e.g., 7.5).	[8][16][19]
Nitrogen	Slow-Release N Source	Dicyandiamide (DCD) formation inhibits nitrification, providing a steady supply of ammonium.	[1][4]
Other Nutrients	Increased Availability	Can increase levels of organic matter, available phosphorus, and available potassium.	[20]

Effects on Soil Microbiota

Calcium **cyanamide** application temporarily alters the soil microbial ecosystem.

- Initial Impact: The biocidal activity of hydrogen **cyanamide** causes a sharp, non-selective decrease in the populations of bacteria, fungi, and actinomycetes within the first few days of application.[13] Fungi are generally more sensitive to the treatment than bacteria.[2]

- Population Recovery: Microbial populations typically begin to recover and can return to pre-treatment levels within 15 to 30 days.[\[13\]](#)
- Community Shift: The recovery process can lead to a significant shift in the microbial community structure. The application often suppresses pathogenic fungi like Fusarium, Verticillium, and Phytophthora while creating conditions that may favor the proliferation of beneficial or antagonistic microorganisms such as Trichoderma, Bacillus, and Streptomyces. [\[10\]](#)[\[14\]](#) This shift can contribute to the development of disease-suppressive soils.[\[10\]](#)



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Logical Flow of Calcium **Cyanamide**'s Impact on Soil Ecology.

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